

An In-depth Technical Guide to 2,4,5-Trichloropyrimidine

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Compound of Interest

Compound Name: 2,4,5-Trichloropyrimidine

Cat. No.: B044654

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This technical guide provides a comprehensive overview of the fundamental properties, synthesis, reactivity, and applications of **2,4,5-trichloropyrimidine**. It is intended for researchers, scientists, and professionals in the fields of drug development and chemical synthesis.

Core Properties

2,4,5-Trichloropyrimidine is a functionalized heterocyclic compound, notable for its role as a versatile intermediate in the synthesis of various high-value chemicals, particularly in the pharmaceutical industry.^[1]

Physical and Chemical Properties

The key physical and chemical properties of **2,4,5-trichloropyrimidine** are summarized in the table below.

Property	Value
CAS Number	5750-76-5[2]
Molecular Formula	C ₄ HCl ₃ N ₂ [2][3]
Molecular Weight	183.42 g/mol [2][3]
Appearance	Colorless to pale yellow or light orange clear liquid[4]
Boiling Point	258.5°C at 760 mmHg; 96°C at 12 mmHg; 84°C at 1.0 mmHg[4][5]
Density	1.6001 g/mL at 25°C[6][7]
Refractive Index	n _{20/D} 1.574[6][7]
Solubility	Not miscible or difficult to mix in water[5]
Flash Point	>110°C (>230°F)

Spectral Data

Spectral data for **2,4,5-trichloropyrimidine** is available, with key identifiers listed below. Detailed spectra, including FT-IR and Mass Spectrometry (GC-MS), can be found in public databases such as PubChem.[7]

Data Type	Availability/Reference
¹ H NMR	Data for structurally similar compounds are available, suggesting the single proton on the pyrimidine ring would appear as a singlet in the aromatic region.
¹³ C NMR	Spectral data for related trichloropyrimidines are available and can be used for comparative analysis. [6]
IR Spectroscopy	FT-IR and ATR-IR spectra are available on PubChem. [7]
Mass Spectrometry	GC-MS data is available on PubChem, with major peaks at m/z 182, 184, and 147. [7]

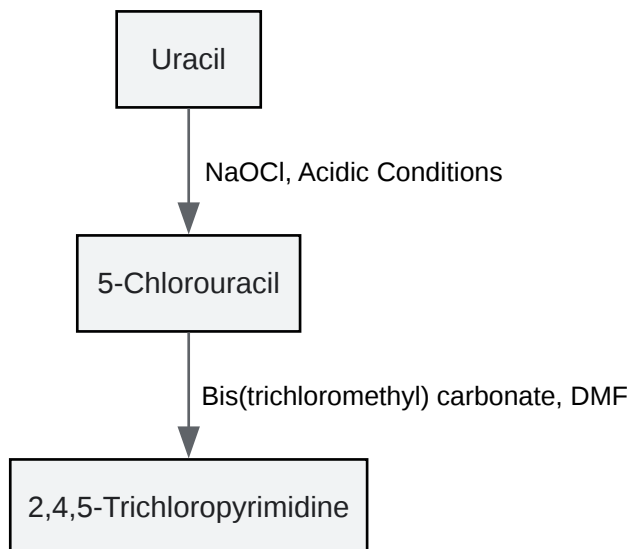
Synthesis of 2,4,5-Trichloropyrimidine

The synthesis of **2,4,5-trichloropyrimidine** typically involves the chlorination of a pyrimidine precursor. A common and well-documented method starts from uracil, proceeding via a 5-chlorouracil intermediate.

Synthetic Workflow

The following diagram illustrates a typical two-step synthesis of **2,4,5-trichloropyrimidine** from uracil.

Synthesis of 2,4,5-Trichloropyrimidine



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Caption: Two-step synthesis of **2,4,5-trichloropyrimidine**.

Experimental Protocol: Synthesis from Uracil

A method for the preparation of **2,4,5-trichloropyrimidine** starting from uracil is described in the patent literature and involves two main steps.[8]

Step 1: Synthesis of 5-Chlorouracil[8]

- Add water to a reactor and cool. While stirring, add 98% sulfuric acid, maintaining a temperature of 30-35°C.
- Add uracil to the acidic solution.
- Cool the mixture and add an aqueous solution of sodium hypochlorite, maintaining the reaction temperature between 5-25°C.
- Continue stirring until the uracil is completely consumed.

- Heat the mixture to 95-100°C, then cool to 5-25°C.
- Filter the resulting solid and dry to obtain 5-chlorouracil.

Step 2: Synthesis of **2,4,5-Trichloropyrimidine**[\[8\]](#)

- In a separate reactor, dissolve 5-chlorouracil in chloroform and add N,N-dimethylformamide (DMF).
- With stirring, add bis(trichloromethyl) carbonate to the mixture.
- Heat the reaction to 60-65°C and maintain until the 5-chlorouracil is consumed.
- Cool the reaction mixture to room temperature and add water.
- Separate the organic layer and concentrate it to obtain **2,4,5-trichloropyrimidine**.

Chemical Reactivity and Applications

The three chlorine atoms on the pyrimidine ring of **2,4,5-trichloropyrimidine** make it a highly reactive and versatile building block in organic synthesis. It is particularly susceptible to nucleophilic substitution reactions, allowing for the introduction of a wide range of functional groups.[\[1\]](#)

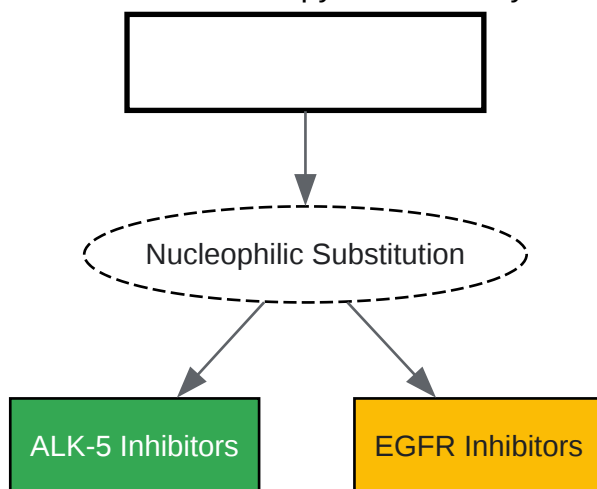
Role in Drug Development

2,4,5-Trichloropyrimidine is a key intermediate in the synthesis of several targeted anti-cancer therapies.[\[1\]](#) It serves as a precursor for potent and selective inhibitors of:

- Anaplastic Lymphoma Kinase (ALK-5): A target in certain types of non-small cell lung cancer and other malignancies.[\[1\]](#)
- Epidermal Growth Factor Receptor (EGFR): A key target in the treatment of various cancers, including lung and colorectal cancer.[\[1\]](#)

The following diagram illustrates the central role of **2,4,5-trichloropyrimidine** as a synthetic intermediate.

Role of 2,4,5-Trichloropyrimidine in Synthesis

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Caption: **2,4,5-Trichloropyrimidine** as a key synthetic intermediate.

Experimental Protocol: Nucleophilic Aromatic Substitution

The following is a representative protocol for a nucleophilic aromatic substitution (S_NAr) reaction using **2,4,5-trichloropyrimidine**.^[9]

Reaction of **2,4,5-Trichloropyrimidine** with Pyrrolidine^[9]

- To a solution of HPMC (0.1 wt% in deionized water, 0.5 mL) in a microwave vial equipped with a magnetic stir bar, add **2,4,5-trichloropyrimidine** (57 µL, 0.5 mmol, 1.0 equiv).
- Add pyrrolidine (41 µL, 0.5 mmol, 1.0 equiv) followed by potassium hydroxide (28 mg, 0.5 mmol, 1.0 equiv).
- Stir the reaction mixture at room temperature for 20 minutes.

- Upon completion, add dichloromethane (DCM, 3 mL) and stir vigorously for 5-10 minutes to extract the product.
- Separate the organic layer for further purification and analysis.

Safety and Handling

2,4,5-Trichloropyrimidine is a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated area.

GHS Hazard Statements

The following GHS hazard statements are associated with **2,4,5-trichloropyrimidine**:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

In some reports, it is also classified with H314: Causes severe skin burns and eye damage.^[7]

Recommended Handling Procedures

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and face protection.
- Engineering Controls: Use only outdoors or in a well-ventilated area.
- First Aid:
 - Skin Contact: Wash with plenty of soap and water. If irritation occurs, seek medical attention.
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.
 - Inhalation: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.

- Storage: Store in a cool, dry, and well-ventilated place. Keep the container tightly closed.

Conclusion

2,4,5-Trichloropyrimidine is a chemical intermediate of significant industrial importance, particularly in the synthesis of pharmaceuticals for oncology. Its high reactivity, stemming from the three chlorine substituents on the pyrimidine ring, makes it a valuable tool for medicinal chemists and process development scientists. A thorough understanding of its properties, synthesis, and handling is crucial for its safe and effective use in research and manufacturing.

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